

Ethyl 2,4-dioxo-4-phenylbutanoate molecular weight and formula

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Compound of Interest

Compound Name: **Ethyl 2,4-dioxo-4-phenylbutanoate**

Cat. No.: **B1330140**

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An in-depth analysis of **Ethyl 2,4-dioxo-4-phenylbutanoate** reveals its fundamental physicochemical properties, crucial for its application in research and development. This technical guide provides a concise summary of its molecular formula and weight, presented in a clear, tabular format for easy reference by researchers, scientists, and drug development professionals.

Physicochemical Data Summary

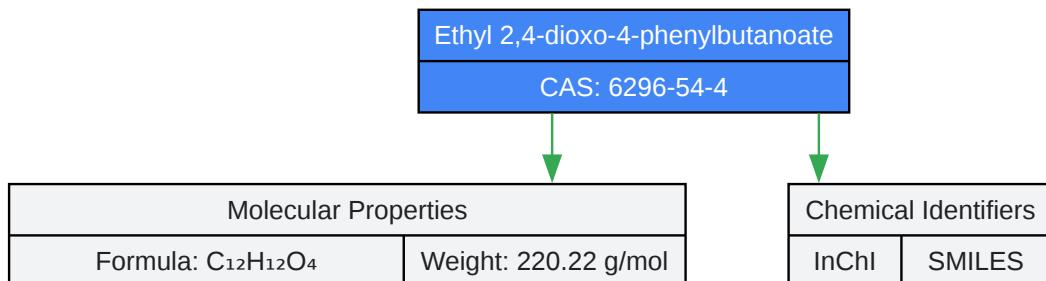
The essential molecular details of **Ethyl 2,4-dioxo-4-phenylbutanoate** are provided below. This data is foundational for any experimental design or theoretical modeling involving this compound.

Parameter	Value
Molecular Formula	C ₁₂ H ₁₂ O ₄ [1] [2] [3]
Molecular Weight	220.22 g/mol [1]

Structural and Property Information Hierarchy

To visualize the relationship between the compound and its key identifiers and properties, the following diagram illustrates the informational hierarchy.

Information Hierarchy for Ethyl 2,4-dioxo-4-phenylbutanoate

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Caption: Logical flow of **Ethyl 2,4-dioxo-4-phenylbutanoate** data.

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